

# Thermochemical Profile of trans-3-Hexenoic Acid: A Technical Overview

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## Compound of Interest

Compound Name: *trans-3-Hexenoic acid*

Cat. No.: B074230

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This technical guide provides a summary of available thermochemical data for **trans-3-Hexenoic acid**. Designed for researchers, scientists, and professionals in drug development, this document outlines key thermodynamic properties and the experimental methodologies used to determine them. Due to a lack of specific experimental data for **trans-3-Hexenoic acid**, this report includes data for the structurally related compound, hexanoic acid, to provide comparative insights.

## Introduction to trans-3-Hexenoic Acid

**trans-3-Hexenoic acid** (C<sub>6</sub>H<sub>10</sub>O<sub>2</sub>) is an unsaturated carboxylic acid with a double bond between the third and fourth carbon atoms. Its chemical structure influences its physical and chemical properties. It is a colorless to pale yellow liquid at room temperature and is used in the synthesis of fragrances and pharmaceuticals. An accurate understanding of its thermochemical properties is crucial for process optimization, reaction modeling, and safety assessments.

## Thermochemical Data

Direct experimental thermochemical data for **trans-3-Hexenoic acid**, including its standard enthalpy of formation, standard molar entropy, and heat capacity, are not readily available in publicly accessible databases. As a substitute, this guide presents the established

thermochemical data for the saturated C6 analogue, hexanoic acid ( $\text{C}_6\text{H}_{12}\text{O}_2$ ), to serve as a reference point.

Table 1: Thermochemical Data for Hexanoic Acid (Liquid Phase)

Thermochemical Property	Symbol	Value	Units
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	$-581.8 \pm 1.1$ <sup>[1]</sup>	kJ/mol
Molar Heat Capacity (at constant pressure)	$C_p$	225.1 <sup>[1][2]</sup>	J/(mol·K)

Note: The data presented in this table is for hexanoic acid and should be used as an approximation for **trans-3-Hexenoic acid** with caution. The presence of a double bond in **trans-3-Hexenoic acid** will influence its thermochemical properties.

## Experimental Protocols for Thermochemical Data Determination

The determination of thermochemical data for organic compounds like carboxylic acids relies on precise calorimetric techniques. The standard enthalpy of formation is typically derived from the enthalpy of combustion, which is measured using bomb calorimetry.

### Determination of Enthalpy of Combustion by Bomb Calorimetry

This protocol provides a generalized procedure for determining the enthalpy of combustion of a liquid carboxylic acid.

Objective: To measure the heat of combustion of a sample to calculate its standard enthalpy of formation.

Apparatus:

- Isoperibol bomb calorimeter

- Oxygen bomb
- Pellet press
- Crucible (platinum or similar inert material)
- Ignition wire
- Calorimeter bucket
- High-precision thermometer
- Oxygen gas cylinder with regulator
- Standardized solution for titration (e.g., sodium carbonate)

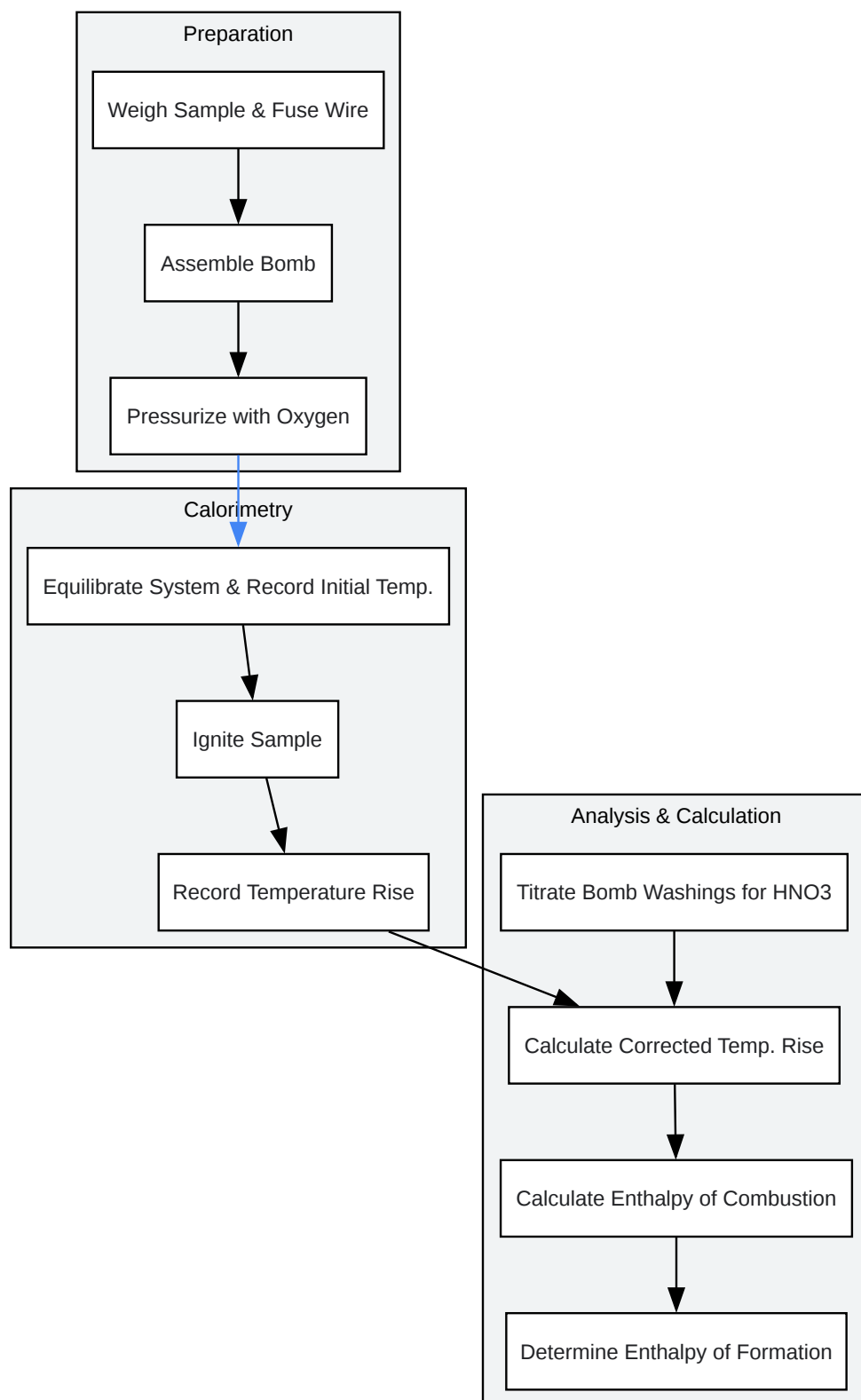
Procedure:

- **Sample Preparation:** A precise mass (typically 0.8 to 1.2 g) of the liquid carboxylic acid is weighed into a crucible. For volatile liquids, encapsulation in a gelatin capsule of known heat of combustion may be necessary.
- **Bomb Assembly:** The crucible containing the sample is placed in the bomb. A fuse wire of known length and mass is attached to the electrodes, with the wire positioned just above the sample.
- **Pressurization:** The bomb is sealed and purged of air, then filled with high-purity oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water in the calorimeter bucket. The calorimeter is assembled with the stirrer and thermometer in place.
- **Temperature Equilibration:** The stirrer is started, and the system is allowed to reach thermal equilibrium. The initial temperature is recorded at regular intervals for several minutes to establish a baseline.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire.

- **Temperature Monitoring:** The temperature of the water is recorded at short intervals as it rises, and then for a longer period after the maximum temperature is reached to determine the cooling curve.
- **Post-Combustion Analysis:** After the experiment, the bomb is depressurized, and the interior is rinsed with a known volume of distilled water. The rinsings are titrated with a standardized solution to determine the amount of nitric acid formed from residual nitrogen in the bomb. Any unburned sample or soot is noted.
- **Calculations:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion, such as benzoic acid.<sup>[3]</sup> The heat released by the combustion of the sample is then calculated from the corrected temperature rise and the heat capacity of the calorimeter. Corrections are applied for the heat of ignition and the heat of formation of nitric acid. The standard enthalpy of combustion is then calculated, which can be used to determine the standard enthalpy of formation.

## Visualized Experimental Workflow

The following diagram illustrates the key stages in the experimental determination of the enthalpy of formation using bomb calorimetry.



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